

spectroscopic analysis of 5-Nitrobenzimidazole (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: 5-Nitrobenzimidazole

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Spectroscopic Analysis of 5-Nitrobenzimidazole: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth spectroscopic analysis of **5-Nitrobenzimidazole**, a key heterocyclic compound with significant interest in medicinal chemistry and materials science. This document outlines the characteristic spectral data obtained from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), supported by detailed experimental protocols. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals engaged in the synthesis, characterization, and application of benzimidazole derivatives.

Introduction to 5-Nitrobenzimidazole

5-Nitrobenzimidazole is a heterocyclic aromatic organic compound derived from benzimidazole by the addition of a nitro group to the benzene ring. The presence of the electron-withdrawing nitro group significantly influences the electronic properties and reactivity of the benzimidazole core, making it a valuable scaffold in the development of new therapeutic agents and functional materials. Accurate structural elucidation and purity assessment are paramount, necessitating a thorough spectroscopic characterization.

Spectroscopic Data

The following sections summarize the key spectroscopic data for **5-Nitrobenzimidazole**. The data is presented in a structured format to facilitate easy reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. The ^1H and ^{13}C NMR spectra of **5-Nitrobenzimidazole** were recorded in deuterated dimethyl sulfoxide (DMSO- d_6).

Table 1: ^1H NMR Spectroscopic Data for **5-Nitrobenzimidazole**

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	~8.38	singlet (s)	-
H-4	~8.51	doublet (d)	2.1
H-6	~8.11	doublet of doublets (dd)	8.9, 2.2
H-7	~7.76	doublet (d)	8.9

Data obtained in DMSO- d_6 at 400 MHz.[\[1\]](#)

Table 2: ^{13}C NMR Spectroscopic Data for **5-Nitrobenzimidazole**

Carbon	Chemical Shift (δ , ppm)
C-2	~143.4
C-4	~117.1
C-5	~142.1
C-7a	~146.3

Data obtained in DMSO- d_6 at 100 MHz.[\[1\]](#) Note: The signals for all seven carbon atoms have been reported, with the provided data representing a selection of key shifts.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **5-Nitrobenzimidazole** exhibits characteristic absorption bands corresponding to its key structural features.

Table 3: Key IR Absorption Bands for **5-Nitrobenzimidazole**

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3300-3400	N-H Stretch	Imidazole
~1626	C=N Stretch	Imidazole
~1517	Asymmetric N-O Stretch	Nitro group
~1340	Symmetric N-O Stretch	Nitro group
~1446	C-N Stretch	-

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a compound. The mass spectrum of **5-Nitrobenzimidazole** was obtained using Gas Chromatography-Mass Spectrometry (GC-MS).

Table 4: Mass Spectrometry Data for **5-Nitrobenzimidazole**

m/z	Interpretation
163	Molecular Ion [M] ⁺
117	[M-NO ₂] ⁺

The molecular ion peak at m/z 163 confirms the molecular weight of **5-Nitrobenzimidazole**.^[2]
^[3] The prominent fragment at m/z 117 corresponds to the loss of the nitro group (NO₂).^[2]^[3]

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments cited in this guide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Approximately 5-10 mg of the **5-Nitrobenzimidazole** sample was dissolved in 0.5-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- The solution was transferred to a 5 mm NMR tube.
- The tube was capped and gently agitated to ensure a homogeneous solution.

¹H NMR Spectroscopy:

- Instrument: A 400 MHz NMR spectrometer.
- Solvent: DMSO-d₆.
- Reference: Tetramethylsilane (TMS) at δ 0.00 ppm.
- Procedure: The prepared sample tube was placed in the spectrometer. The magnetic field was shimmed to achieve homogeneity. A standard one-pulse sequence was used to acquire the ¹H NMR spectrum. The free induction decay (FID) was Fourier transformed, and the resulting spectrum was phase and baseline corrected.

¹³C NMR Spectroscopy:

- Instrument: A 100 MHz NMR spectrometer.
- Solvent: DMSO-d₆.
- Reference: The solvent peak of DMSO-d₆ was used as a secondary reference.
- Procedure: The same sample was used for ¹³C NMR analysis. A proton-decoupled pulse sequence was employed to acquire the spectrum, resulting in singlet peaks for each unique

carbon atom. A sufficient number of scans were accumulated to achieve an adequate signal-to-noise ratio due to the low natural abundance of the ^{13}C isotope.

Infrared (IR) Spectroscopy

Sample Preparation (KBr Pellet Method):

- Approximately 1-2 mg of the **5-Nitrobenzimidazole** sample was finely ground in an agate mortar and pestle.
- About 100-200 mg of dry potassium bromide (KBr) powder was added to the mortar.
- The sample and KBr were thoroughly mixed and ground together to create a homogeneous powder.
- The mixture was transferred to a pellet die and pressed under high pressure using a hydraulic press to form a transparent pellet.

FT-IR Analysis:

- Instrument: A Fourier-Transform Infrared (FT-IR) spectrometer.
- Procedure: A background spectrum of a pure KBr pellet was first recorded. The KBr pellet containing the **5-Nitrobenzimidazole** sample was then placed in the sample holder of the spectrometer. The IR spectrum was recorded in the range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry (MS)

Sample Preparation:

- A dilute solution of **5-Nitrobenzimidazole** was prepared by dissolving a small amount of the sample in a volatile organic solvent such as methanol or acetone.

GC-MS Analysis:

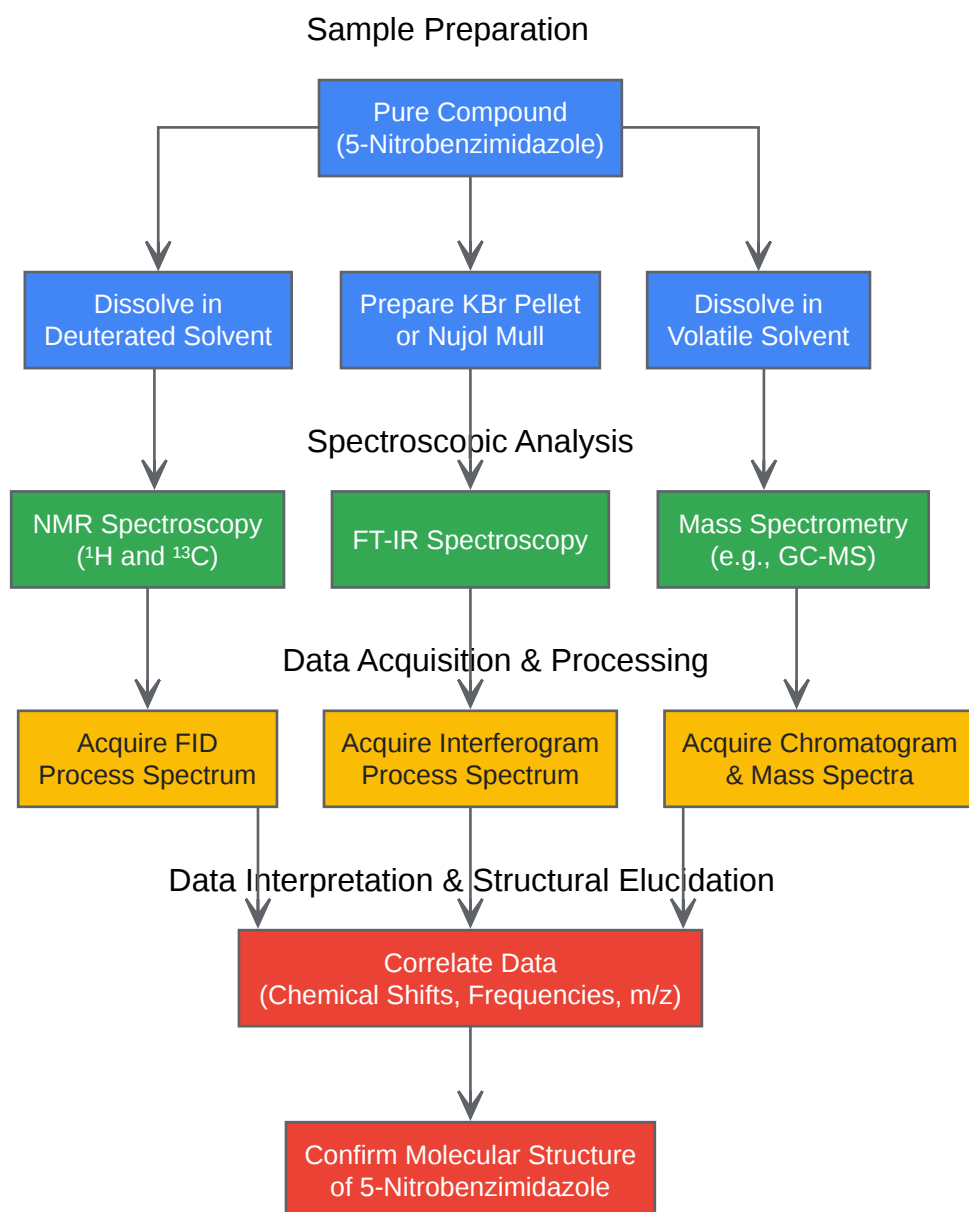
- Instrument: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- Ionization Method: Electron Ionization (EI).

- Procedure:
 - A small volume (typically 1 μL) of the prepared sample solution was injected into the GC inlet.
 - The sample was vaporized and carried by an inert gas (e.g., helium) through the GC column, where separation of components occurs based on their boiling points and interactions with the column's stationary phase.
 - The separated components eluted from the column and entered the mass spectrometer's ion source.
 - In the ion source, the **5-Nitrobenzimidazole** molecules were bombarded with a beam of electrons, causing ionization and fragmentation.
 - The resulting ions (the molecular ion and fragment ions) were separated by the mass analyzer based on their mass-to-charge (m/z) ratio.
 - The detector recorded the abundance of each ion, generating a mass spectrum.

Workflow and Logical Relationships

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **5-Nitrobenzimidazole**.

General Workflow for Spectroscopic Analysis



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